

Application Notes & Protocol: Synthesis of 2-(9-Benzyl-9H-purin-6-yl)ethanol

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Compound of Interest

Compound Name: 2-(9-Benzyl-9H-purin-6-yl)ethanol

Cat. No.: B11859599

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Introduction

2-(9-Benzyl-9H-purin-6-yl)ethanol is a substituted purine derivative. Purine scaffolds are of significant interest in medicinal chemistry and drug development due to their prevalence in biologically active molecules. This compound serves as a valuable intermediate for the synthesis of more complex molecules, including potential kinase inhibitors, antiviral agents, and other therapeutic candidates.[1] The synthesis protocol described here follows a common two-step approach for creating 6,9-disubstituted purines: N9-benylation of a purine core followed by nucleophilic substitution at the C6 position.

Reaction Scheme

The synthesis is a two-step process starting from 6-chloropurine:

- **Step 1: N9-Benylation.** 6-Chloropurine is reacted with benzyl bromide in the presence of a base to yield 9-benzyl-6-chloro-9H-purine.
- **Step 2: Nucleophilic Substitution.** The resulting 9-benzyl-6-chloro-9H-purine is reacted with ethylene glycol under basic conditions to yield the final product, **2-(9-Benzyl-9H-purin-6-yl)ethanol**.

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Caption: Overall reaction scheme for the synthesis of **2-(9-Benzyl-9H-purin-6-yl)ethanol** from 6-chloropurine.

Experimental Protocol

This protocol details the necessary reagents, equipment, and step-by-step procedures for the synthesis.

Materials and Reagents

All reagents should be of analytical grade and used as received from commercial suppliers unless otherwise noted.

Reagent	Molar Mass (g/mol)	Quantity	Molar Equiv.	Supplier
Step 1: 9-Benzyl-6-chloro-9H-purine				
6-Chloropurine	154.55	1.0 g	1.0	Sigma-Aldrich
Benzyl bromide	171.04	1.1 mL	1.5	Sigma-Aldrich
Potassium carbonate (K ₂ CO ₃)	138.21	1.78 g	2.0	Sigma-Aldrich
N,N-Dimethylformamide (DMF)	73.09	20 mL	-	Sigma-Aldrich
Step 2: 2-(9-Benzyl-9H-purin-6-yl)ethanol				
9-Benzyl-6-chloro-9H-purine	244.69	1.0 g	1.0	From Step 1
Ethylene glycol	62.07	10 mL	-	Sigma-Aldrich
Sodium hydride (NaH, 60% disp.)	40.00	0.20 g	1.2	Sigma-Aldrich
Workup & Purification				
Dichloromethane (DCM)	84.93	As needed	-	Fisher Scientific
Ethyl acetate (EtOAc)	88.11	As needed	-	Fisher Scientific
Hexane	86.18	As needed	-	Fisher Scientific

Saturated aq. NaHCO ₃	-	As needed	-	Lab Prepared
Brine	-	As needed	-	Lab Prepared
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	142.04	As needed	-	Fisher Scientific
Silica Gel (230-400 mesh)	-	As needed	-	VWR

Step 1: Synthesis of 9-Benzyl-6-chloro-9H-purine

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 6-chloropurine (1.0 g, 6.47 mmol) and potassium carbonate (1.78 g, 12.9 mmol).
- **Solvent Addition:** Add 20 mL of anhydrous N,N-Dimethylformamide (DMF) to the flask.
- **Reagent Addition:** Add benzyl bromide (1.1 mL, 9.70 mmol) dropwise to the stirring suspension at room temperature.
- **Reaction:** Stir the mixture at room temperature for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mobile phase of Ethyl Acetate/Hexane (1:1).
- **Workup:**
 - Once the reaction is complete, pour the mixture into 100 mL of ice-cold water.
 - A precipitate will form. Collect the solid by vacuum filtration.
 - Wash the solid with cold water (3 x 20 mL).
- **Purification:** The crude product can be purified by recrystallization from ethanol to yield 9-benzyl-6-chloro-9H-purine as a white solid.

Step 2: Synthesis of 2-(9-Benzyl-9H-purin-6-yl)ethanol

- **Reaction Setup:** To a flame-dried 100 mL round-bottom flask under an inert atmosphere (Nitrogen or Argon), add ethylene glycol (10 mL).
- **Base Addition:** Carefully add sodium hydride (0.20 g of 60% dispersion, 5.0 mmol) portion-wise to the ethylene glycol at 0 °C (ice bath). Stir until hydrogen gas evolution ceases and a clear solution of sodium glycolate is formed.
- **Reagent Addition:** Add 9-benzyl-6-chloro-9H-purine (1.0 g, 4.09 mmol) to the flask.
- **Reaction:** Heat the reaction mixture to 120 °C and stir for 4-6 hours. Monitor the reaction by TLC (DCM/Methanol, 95:5).
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Carefully quench the reaction by slowly adding 50 mL of saturated aqueous sodium bicarbonate (NaHCO₃) solution.
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, wash with brine (1 x 50 mL), and dry over anhydrous sodium sulfate (Na₂SO₄).
- **Purification:**
 - Filter off the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
 - Purify the crude residue by column chromatography on silica gel, eluting with a gradient of Dichloromethane (DCM) to 5% Methanol in DCM.
 - Combine the fractions containing the product and evaporate the solvent to yield **2-(9-Benzyl-9H-purin-6-yl)ethanol** as a white to off-white solid.

Characterization Data (Expected)

Analysis	Expected Result
Appearance	White to off-white solid
^1H NMR (400 MHz, CDCl_3)	δ 8.60 (s, 1H), 8.05 (s, 1H), 7.40-7.25 (m, 5H), 5.45 (s, 2H), 4.10 (t, 2H), 3.95 (t, 2H), 2.50 (br s, 1H, OH).
Mass Spec (ESI+)	$m/z = 271.12$ (M+H) $^+$

Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures.

Step 1: Synthesis of 9-Benzyl-6-chloro-9H-purine

Combine 6-Chloropurine & K₂CO₃ in DMF

Add Benzyl Bromide

Stir at RT for 12-16h

Monitor by TLC

Quench with Ice Water

Filter Precipitate

Recrystallize from Ethanol

Obtain Product 1

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Caption: Workflow for the synthesis of 9-Benzyl-6-chloro-9H-purine.

Step 2: Synthesis of 2-(9-Benzyl-9H-purin-6-yl)ethanol

Prepare Sodium Glycolate (NaH in Ethylene Glycol)

Add Product 1

Heat at 120°C for 4-6h

Monitor by TLC

Quench with aq. NaHCO₃

Extract with Ethyl Acetate

Dry & Concentrate

Purify by Column Chromatography

Obtain Final Product

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Caption: Workflow for the synthesis of **2-(9-Benzyl-9H-purin-6-yl)ethanol**.

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References

- 1. 9-Benzyl-9H-purin-6-ol [myskinrecipes.com]
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